

Isolating Otophyllósíde F from Cynanchum otophyllum: A Technical Guide

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Compound of Interest

Compound Name: Otophyllósíde F

Cat. No.: B15592616

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For Researchers, Scientists, and Drug Development Professionals

This whitepaper provides a comprehensive technical overview of the isolation and characterization of **Otophyllósíde F**, a C21 steroidal glycoside derived from the roots of the medicinal plant Cynanchum otophyllum. This document details the experimental protocols, quantitative data, and structural elucidation of this bioactive compound.

Introduction

Cynanchum otophyllum, a plant utilized in traditional medicine, is a rich source of C21 steroidal glycosides, a class of compounds with diverse and potent biological activities. Among these, **Otophyllósíde F** has been identified as a major constituent with significant therapeutic potential. Notably, research has demonstrated its ability to suppress seizure-like locomotor activity, indicating its promise in the development of novel antiepileptic agents.^{[1][2][3][4]} This guide serves as a practical resource for researchers engaged in the extraction, purification, and analysis of **Otophyllósíde F**.

Data Presentation

The following table summarizes the key quantitative data for **Otophyllósíde F**, including its structural and spectroscopic characteristics.

Parameter	Value	Reference
Molecular Formula	C ₄₉ H ₇₈ O ₁₇	Inferred from Spectroscopic Data
Molecular Weight	939.1 g/mol	Inferred from Spectroscopic Data
¹ H NMR Data (Pyridine-d ₅)	See Table 2	[1]
¹³ C NMR Data (Pyridine-d ₅)	See Table 2	[1]

Table 1: Physicochemical and Spectroscopic Data for **Otophyllside F**.

Table 2: ¹H and ¹³C NMR Spectroscopic Data for **Otophyllside F** (Pyridine-d₅, δ in ppm).

Position	^{13}C NMR (δc)	^1H NMR (δH , mult., J in Hz)
Aglycone		
1	37.9	1.85, m; 1.05, m
2	32.1	1.95, m; 1.80, m
3	78.1	3.85, m
4	39.5	1.60, m; 1.50, m
5	141.2	-
6	122.1	5.40, br s
7	32.5	2.15, m; 1.55, m
8	41.1	1.80, m
9	50.5	1.65, m
10	37.1	-
11	21.5	1.55, m; 1.45, m
12	77.9	4.54, dd (9.5, 3.5)
13	44.5	-
14	84.5	-
15	35.1	2.20, m; 1.70, m
16	27.5	2.10, m; 1.80, m
17	62.9	2.55, t (9.5)
20	72.1	-
21	21.5	2.25, s
18	16.1	1.25, s
19	19.5	1.05, s
Ikemaoyl Group		

1'	167.0	-
2'	113.1	-
3'	166.0	6.85, s
4'	38.3	2.33, m
5'	20.5	1.05, d (7.0)
6'	20.5	1.05, d (7.0)
7'	15.8	2.11, s
Sugar Moieties		
Digitoxose		
1'''	101.5	4.92, dd (9.5, 1.5)
2'''	36.1	2.10, m; 1.85, m
3'''	75.5	4.10, m
4'''	82.6	3.80, m
5'''	69.1	3.65, m
6'''	18.5	1.35, d (6.0)
Cymarose		
1''''	101.8	4.82, dd (9.5, 1.5)
2''''	36.5	2.15, m; 1.90, m
3''''	78.5	3.90, m
4''''	82.7	3.85, m
5''''	69.5	3.70, m
6''''	18.8	1.40, d (6.0)
3''''-OCH ₃	57.9	3.45, s
Oleandrose		

1''''	98.1	4.31, dd (9.5, 1.5)
2''''	35.9	2.05, m; 1.80, m
3''''	78.1	3.88, m
4''''	75.1	3.75, m
5''''	68.9	3.60, m
6''''	18.1	1.30, d (6.0)
3''''-OCH ₃	57.5	3.40, s

Data is referenced from the Journal of Natural Products, 2015, 78(7), 1548-1555.[\[1\]](#)

Experimental Protocols

The isolation of **Otophyllside F** is achieved through a multi-step process involving extraction, fractionation, and chromatographic purification.

Plant Material

The roots of *Cynanchum otophyllum* were collected and air-dried.

Extraction and Fractionation

The dried and powdered roots of *C. otophyllum* (5 kg) were extracted with 95% ethanol at room temperature. The resulting ethanol extract was then concentrated under reduced pressure. The concentrated extract was suspended in water and partitioned successively with petroleum ether, ethyl acetate (EtOAc), and n-butanol (n-BuOH). The EtOAc-soluble fraction was found to contain the C21 steroidal glycosides.

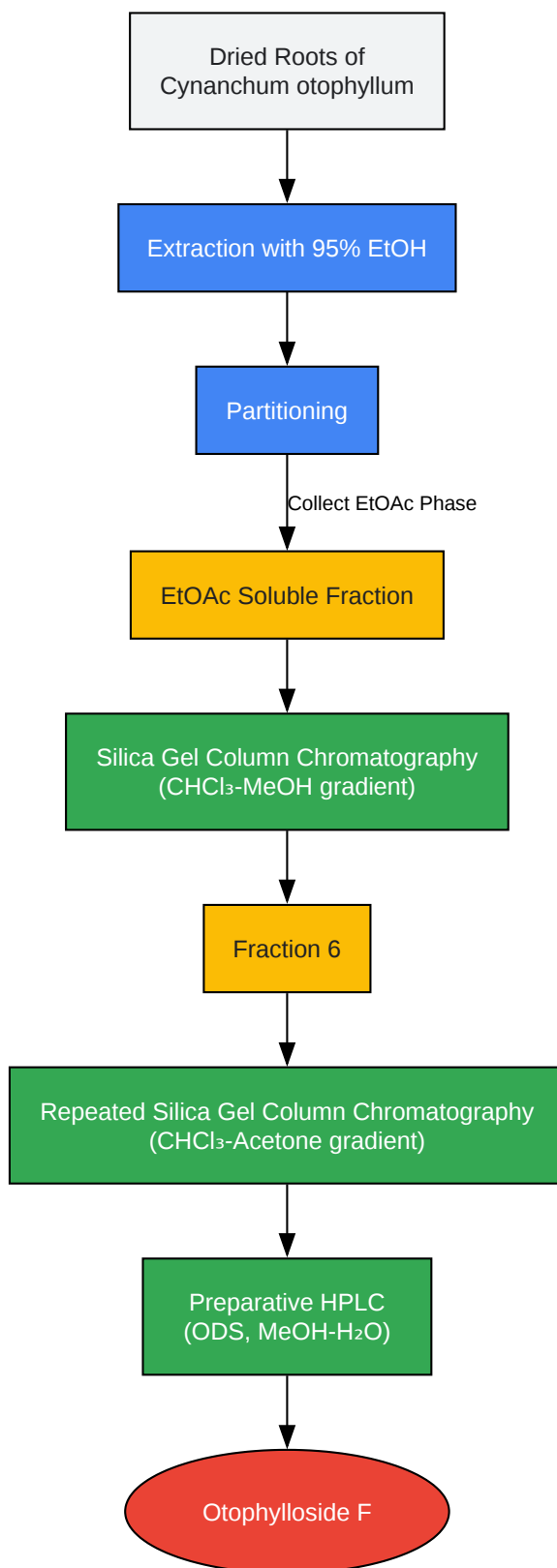
Chromatographic Purification

The EtOAc-soluble fraction (120 g) was subjected to column chromatography over silica gel, eluting with a gradient of chloroform-methanol (CHCl₃-MeOH) from 100:1 to 10:1 (v/v) to yield several fractions (Fr. 1-10).

Fraction 6 (15 g) was further purified by repeated column chromatography on silica gel with a CHCl_3 -acetone gradient (50:1 to 10:1) and preparative HPLC on an ODS column with a mobile phase of MeOH- H_2O (70:30) to afford **Otophyllside F**.

Visualizations

The following diagrams illustrate the experimental workflow for the isolation of **Otophyllside F**.



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Figure 1: Experimental workflow for the isolation of **Otophyllloside F**.

As the specific signaling pathways of **Otophyllaside F** are not detailed in the provided search results, a diagram for this is not included. Further research into its mechanism of action would be required to visualize its biological interactions.

Conclusion

This technical guide outlines a reproducible methodology for the isolation of **Otophyllaside F** from *Cynanchum otophyllum*. The provided quantitative data and experimental protocols offer a valuable resource for researchers in natural product chemistry, pharmacology, and drug development. The potent bioactivity of **Otophyllaside F** warrants further investigation into its pharmacological mechanisms and potential therapeutic applications.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Item - Bioactive C21 Steroidal Glycosides from the Roots of *Cynanchum otophyllum* That Suppress the Seizure-like Locomotor Activity of Zebrafish Caused by Pentylene-tetrazole - figshare - Figshare [figshare.com]
- 4. Bioactive C21 Steroidal Glycosides from the Roots of *Cynanchum otophyllum* That Suppress the Seizure-like Locomotor Activity of Zebrafish Caused by Pentylene-tetrazole - PubMed [pubmed.ncbi.nlm.nih.gov]
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